

Anwendungshinweise und Protokolle: Behandlung von KIRC-Zelllinien mit Z57346765

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z57346765

Cat. No.: B12308717

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Zusammenfassung

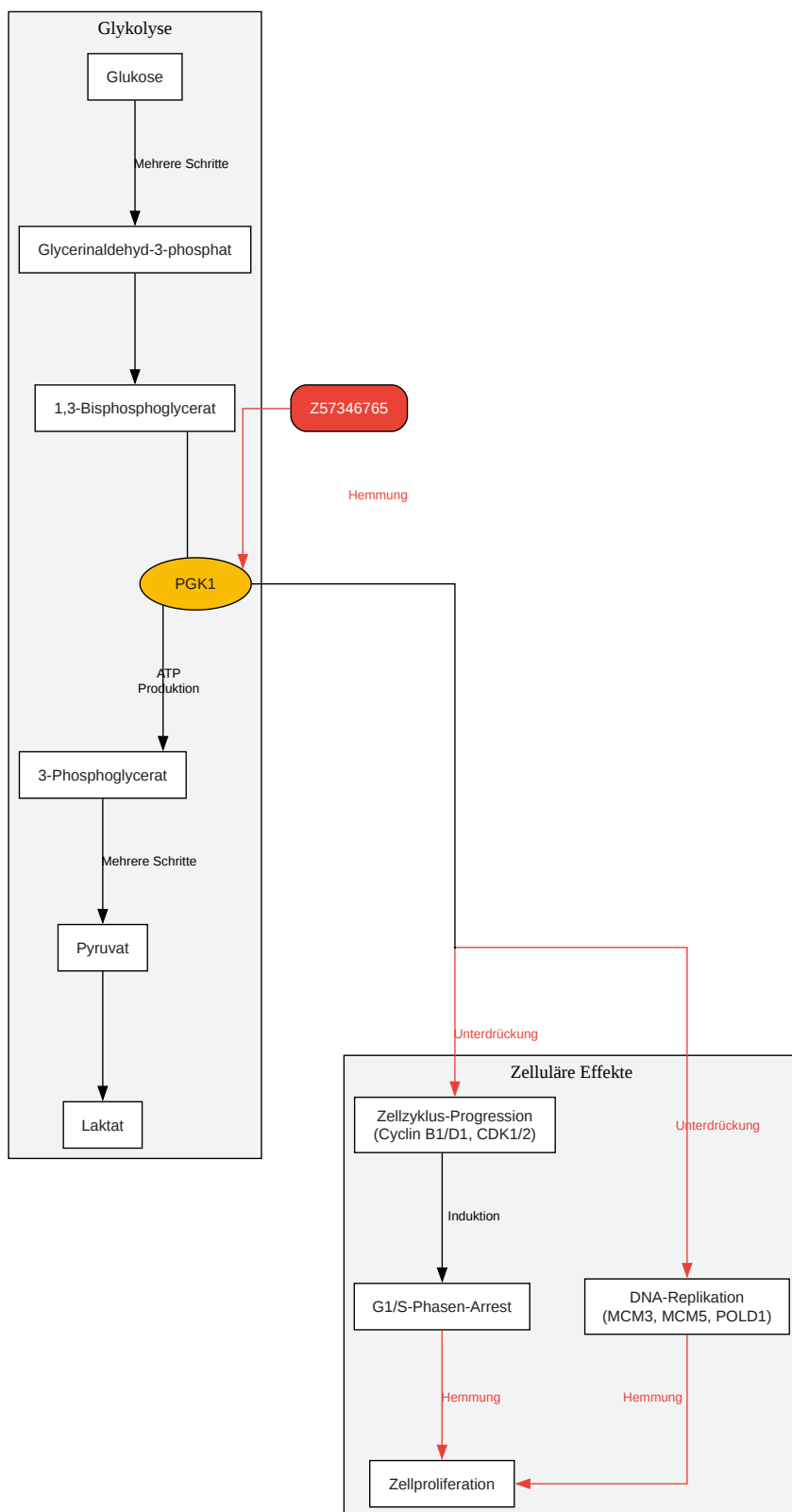
Diese Anwendungsbeschreibung enthält detaillierte Protokolle und Richtlinien für die Behandlung von Nierenzellkarzinom-Zelllinien (Kidney Renal Clear Cell Carcinoma, KIRC) mit **Z57346765**, einem neuartigen niedermolekularen Inhibitor des Enzyms Phosphoglyceratkinase 1 (PGK1). **Z57346765** hat eine signifikante Antitumor-Aktivität gegen KIRC-Zellen gezeigt, indem es auf einen wichtigen Schritt der Glykolyse abzielt.^{[1][2][3]} Diese Dokumentation beschreibt die Wirkungsweise, liefert quantitative Daten zur zellulären Reaktion und bietet schrittweise Versuchsprotokolle für die In-vitro-Anwendung.

Einleitung

Das Nierenzellkarzinom, insbesondere der klarzellige Subtyp (KIRC), ist die häufigste Form von Nierenkrebs.^{[4][5]} Tumorzellen weisen häufig einen veränderten Stoffwechsel auf, der durch eine erhöhte Glykolyserate gekennzeichnet ist, um ihr schnelles Wachstum und ihre Proliferation zu unterstützen.^[6] Das Enzym Phosphoglyceratkinase 1 (PGK1) ist ein Schlüsselenzym im glykolytischen Stoffwechselweg.^{[1][7]} **Z57346765** ist ein spezifischer Inhibitor von PGK1, der die enzymatische Aktivität von PGK1 reduziert und somit die Proliferation von KIRC-Zellen hemmt.^{[2][3]} Die Hemmung von PGK1 durch **Z57346765** führt zu einer Verringerung des Glukoseverbrauchs und der Laktatproduktion, unterdrückt die DNA-Replikation, beeinträchtigt die Reparatur von DNA-Schäden und führt zu einem Zellzyklusstillstand in der G1/S-Phase.^{[1][8]}

Wirkmechanismus und Signalweg

Z57346765 bindet an die ADP-Bindungstasche von PGK1 und hemmt dessen metabolische Enzymaktivität.[8] Dies stört den glykolytischen Fluss und führt zu einer Kaskade von nachgeschalteten Effekten, die gemeinsam die Proliferation von Krebszellen hemmen.



[Click to download full resolution via product page](#)

Abbildung 1: Signalweg der **Z57346765**-vermittelten Hemmung in KIRC-Zellen.

Quantitative Daten: Zellviabilität (IC50)

Die halbmaximale Hemmkonzentration (IC50) von **Z57346765** wurde in mehreren KIRC-Zelllinien und einer normalen Nierenzelllinie nach 48-stündiger Behandlung bestimmt. Die Ergebnisse zeigen eine dosisabhängige hemmende Wirkung auf das Wachstum von KIRC-Zellen.^[9]

Zelllinie	Zelltyp	IC50-Wert (µM) nach 48h
786-O	Klarzelliges Nierenzellkarzinom	26.59 ^[2] ^[9]
ACHN	Klarzelliges Nierenzellkarzinom	18.15 ^[2] ^[9]
OS-RC-2	Klarzelliges Nierenzellkarzinom	28.64 ^[9]
HK-2	Normale Nierenzellen (Kontrolle)	49.45 ^[9]

Experimentelle Protokolle

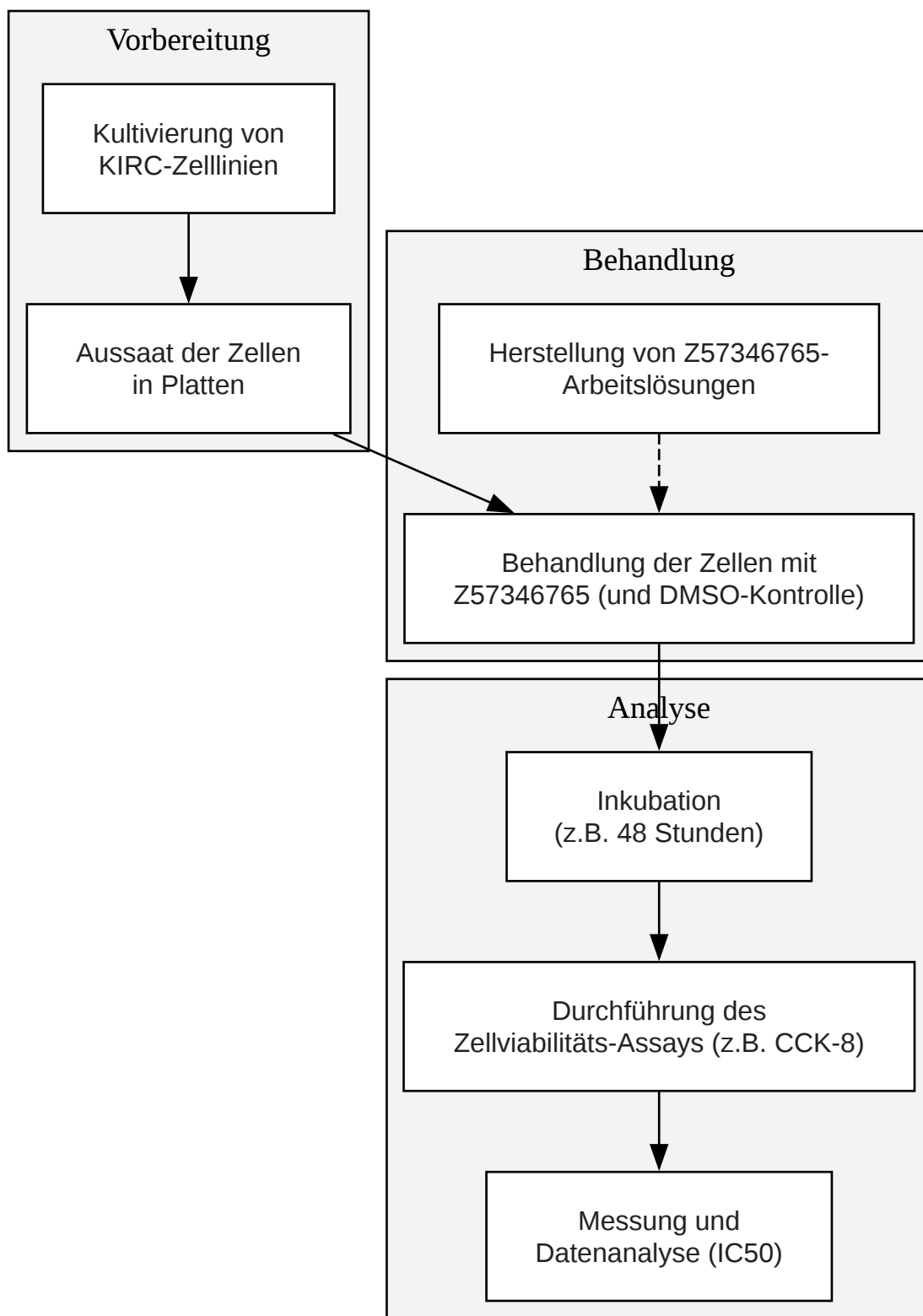
Materialien und Reagenzien

- Zelllinien: 786-O, ACHN (oder andere relevante KIRC-Zelllinien).^[10]
- Kontroll-Zelllinie: HK-2 (normale proximale Tubuluszellen der menschlichen Niere).
- Wirkstoff: **Z57346765** (CAS #1016340-64-9).
- Kulturmedien: RPMI-1640 oder DMEM, ergänzt mit 10 % fötalem Rinderserum (FBS) und 1 % Penicillin-Streptomycin.
- Reagenzien: Dimethylsulfoxid (DMSO, für die Zellkultur geeignet), Trypsin-EDTA, Phosphatgepufferte Salzlösung (PBS), Zellviabilitäts-Assay-Kit (z. B. CCK-8, MTT).

Vorbereitung der Stammlösung

- Stammlösung (10 mM): Lösen Sie **Z57346765** in DMSO auf, um eine Stammlösung mit einer Konzentration von 10 mM herzustellen.
- Lagerung: Aliquotieren Sie die Stammlösung in kleine Volumina, um wiederholte Gefrier-Auftau-Zyklen zu vermeiden. Lagern Sie die Aliquots bei -20 °C für die kurzfristige Lagerung (Monate) oder bei -80 °C für die langfristige Lagerung (bis zu einem Jahr).^{[2][8]}

Zellkultur und Behandlung



[Click to download full resolution via product page](#)

Abbildung 2: Allgemeiner Arbeitsablauf für die Behandlung von KIRC-Zellen mit **Z57346765**.

- Zellkultur: Kultivieren Sie KIRC-Zelllinien in T-75-Kolben in einer befeuchteten Atmosphäre mit 5 % CO₂ bei 37 °C.
- Aussaat: Wenn die Zellen eine Konfluenz von 70-80 % erreicht haben, trypsinieren Sie sie und zählen Sie sie. Säen Sie die Zellen in 96-Well-Platten mit einer Dichte von 3.000-5.000 Zellen pro Well in 100 µL Kulturmedium aus.[\[11\]](#) Lassen Sie die Zellen über Nacht anhaften.
- Behandlung:
 - Bereiten Sie serielle Verdünnungen von **Z57346765** in Kulturmedium aus der 10-mM-Stammlösung vor. Ein typischer Konzentrationsbereich für die IC₅₀-Bestimmung liegt zwischen 0,1 µM und 100 µM.
 - Bereiten Sie eine Vehikelkontrolle mit der höchsten in den Behandlungen verwendeten DMSO-Konzentration vor (typischerweise ≤ 0,1 %).
 - Entfernen Sie das Medium aus den Wells und fügen Sie 100 µL der medienhaltigen Wirkstoffverdünnungen oder der Vehikelkontrolle hinzu.
- Inkubation: Inkubieren Sie die Platten für die gewünschte Dauer (z. B. 48 Stunden) bei 37 °C und 5 % CO₂.

Zellviabilitäts-Assay (CCK-8-Protokoll)

- Reagenz zugeben: Geben Sie nach der Inkubationszeit 10 µL CCK-8-Reagenz in jedes Well.
- Inkubation: Inkubieren Sie die Platte für 1-4 Stunden im Inkubator.
- Messung: Messen Sie die Extinktion bei 450 nm mit einem Mikroplatten-Lesegerät.
- Analyse:
 - Normalisieren Sie die Extinktionswerte auf die Vehikelkontrolle (als 100 % Viabilität definiert).
 - Tragen Sie die prozentuale Viabilität gegen die logarithmische Konzentration von **Z57346765** auf.

- Berechnen Sie den IC50-Wert mithilfe einer nichtlinearen Regression (log(Inhibitor) vs. normalisierte Reaktion -- Variable Steigung).

Erwartete Ergebnisse

Die Behandlung von KIRC-Zelllinien wie 786-O und ACHN mit **Z57346765** führt zu einer dosisabhängigen Abnahme der Zellviabilität.[9] Die IC50-Werte sollten im mikromolaren Bereich liegen, wie in Tabelle 1 dargestellt. Morphologisch kann bei höheren Konzentrationen eine Abnahme der Zellzahl und eine Veränderung der Zellmorphologie beobachtet werden.[9] Die normale Nierenzelllinie HK-2 sollte eine höhere IC50 aufweisen, was auf eine gewisse Selektivität des Wirkstoffs für Krebszellen hindeutet.[9]

Fehlerbehebung

- Geringe Löslichkeit des Wirkstoffs: Wenn bei der Vorbereitung der Arbeitslösungen eine Ausfällung beobachtet wird, können Erwärmung und/oder Ultraschallbehandlung helfen, den Wirkstoff aufzulösen.[2]
- Hohe Variabilität zwischen den Replikaten: Stellen Sie eine gleichmäßige Zellaussaat und eine sorgfältige Pipettiertechnik sicher.
- Unerwartete IC50-Werte: Überprüfen Sie die Konzentration der Stammlösung, das Alter der Zellen und die Durchgangsnummer. Stellen Sie sicher, dass die DMSO-Konzentration in allen Wells, einschließlich der Kontrolle, konstant ist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Novel inhibitors targeting the PGK1 metabolic enzyme in glycolysis exhibit effective antitumor activity against kidney renal clear cell carcinoma in vitro and in vivo - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 4. Renal Clear Cell Cancer - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. my.clevelandclinic.org [my.clevelandclinic.org]
- 6. Frontiers | Natural products targeting glycolytic signaling pathways-an updated review on anti-cancer therapy [frontiersin.org]
- 7. A potent PGK1 antagonist reveals PGK1 regulates the production of IL-1 β and IL-6 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. selleckchem.com [selleckchem.com]
- 9. researchgate.net [researchgate.net]
- 10. Frontiers | Models of Renal Cell Carcinoma Used to Investigate Molecular Mechanisms and Develop New Therapeutics [frontiersin.org]
- 11. The therapeutic effect of KSP inhibitors in preclinical models of cholangiocarcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anwendungshinweise und Protokolle: Behandlung von KIRC-Zelllinien mit Z57346765]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12308717#behandlung-von-kirc-zelllinien-mit-z57346765]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com